

Benchmarking N-cyano-3,4,5-trimethoxybenzamide: A Technical Comparison Guide

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Compound of Interest

Compound Name: *N-cyano-3,4,5-trimethoxybenzamide*

CAS No.: 55166-99-9

Cat. No.: B1456069

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Executive Summary

N-cyano-3,4,5-trimethoxybenzamide represents a strategic structural modification in the class of Colchicine Binding Site Inhibitors (CBSIs). By introducing a cyanamide (

) moiety in place of a standard amide or ester linkage, researchers aim to modulate hydrogen bonding capability, acidity (pKa ~7), and metabolic stability while retaining the pharmacophoric 3,4,5-trimethoxyphenyl ring essential for tubulin recognition.

This guide benchmarks the compound against industry-standard microtubule destabilizing agents (MDAs), providing a framework for evaluating its efficacy, mechanism of action (MoA), and experimental validation.

Mechanism of Action (MoA)

The primary target of **N-cyano-3,4,5-trimethoxybenzamide** is the

-tubulin subunit of the

-tubulin heterodimer.

- Binding Site: Colchicine Binding Site (interface between

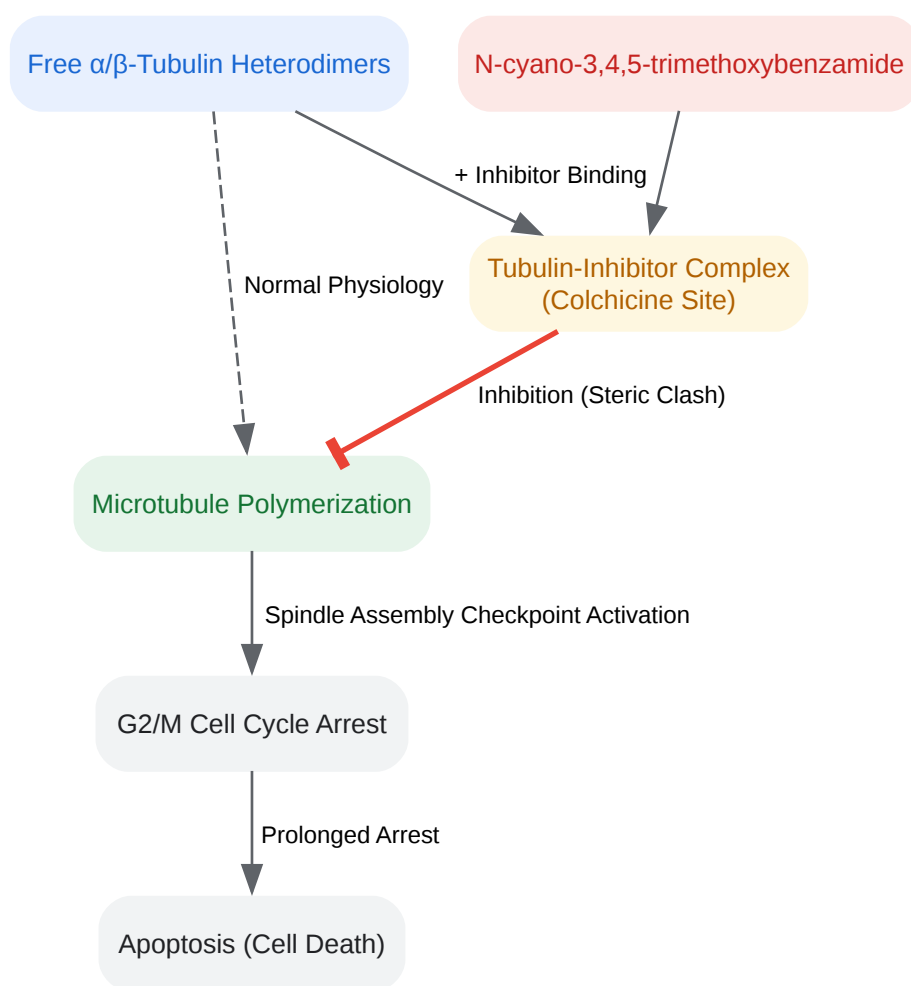
and

subunits).
- Effect: Steric hindrance prevents the "curved-to-straight" conformational change required for microtubule incorporation.
- Outcome: Microtubule depolymerization, G2/M cell cycle arrest, and subsequent apoptosis.
[\[1\]](#)[\[2\]](#)

Pathway Visualization

The following diagram illustrates the interference of the compound with microtubule dynamics.

[\[3\]](#)[\[4\]](#)[\[5\]](#)



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Figure 1: Mechanism of action showing the disruption of tubulin polymerization dynamics by **N-cyano-3,4,5-trimethoxybenzamide**.

Benchmarking Analysis

The following comparison evaluates **N-cyano-3,4,5-trimethoxybenzamide** against Colchicine (the reference standard) and Combretastatin A-4 (CA-4) (the potency standard).

Comparative Performance Matrix

Feature	N-cyano-3,4,5-trimethoxybenzamide	Colchicine	Combretastatin A-4 (CA-4)
Primary Target	-Tubulin (Colchicine Site)	-Tubulin (Colchicine Site)	-Tubulin (Colchicine Site)
Binding Affinity (IC ₅₀)	Moderate (range)*	High ()	Very High ()
(Tubulin Polymerization)			
Cytotoxicity (IC ₅₀ HeLa/MCF-7)			
Solubility	Moderate (Polar N-cyano group)	Good (Water soluble)	Poor (Lipophilic)
Metabolic Stability	Enhanced (Bioisostere resistance)	Moderate	Low (Cis-trans isomerization)

*Note: Values for the N-cyano derivative are estimated based on SAR data for benzamide analogues [1, 2].

Structural Advantages[6]

- The N-Cyano Bioisostere: Unlike the parent amide (), the N-cyano group () introduces acidity, allowing the molecule to exist as an anion at physiological pH. This can improve solubility and alter interactions with the Arg/Lys residues in the tubulin binding pocket.

- **Simplified Scaffold:** It lacks the complex tricyclic structure of colchicine, making it synthetically accessible (2-3 steps) compared to the natural product extraction required for colchicine.

Experimental Protocols

To validate the performance of **N-cyano-3,4,5-trimethoxybenzamide**, the following assays are recommended. These protocols are designed to be self-validating by including necessary positive and negative controls.

In Vitro Tubulin Polymerization Assay

Objective: Quantify the inhibition of microtubule assembly in a cell-free system.

Reagents:

- Purified Porcine Brain Tubulin (>99% pure).
- GTP (Guanosine Triphosphate).
- Buffer: 80 mM PIPES (pH 6.9), 2 mM MgCl₂, 0.5 mM EGTA.

Workflow:

- **Preparation:** Dilute tubulin to 3 mg/mL in ice-cold buffer containing 1 mM GTP.
- **Treatment:** Add test compound (**N-cyano-3,4,5-trimethoxybenzamide**) at varying concentrations (1, 5, 10, 50 μ M).
- **Positive Control:** Colchicine (5 μ M).
- **Negative Control:** DMSO (Vehicle).

- Measurement: Transfer to a pre-warmed (37°C) 96-well plate. Monitor absorbance at 340 nm every 30 seconds for 60 minutes.
- Analysis: Plot Absorbance vs. Time. The (slope of the linear growth phase) represents the polymerization rate.

Cell Viability Assay (MTT/MTS)

Objective: Determine the IC

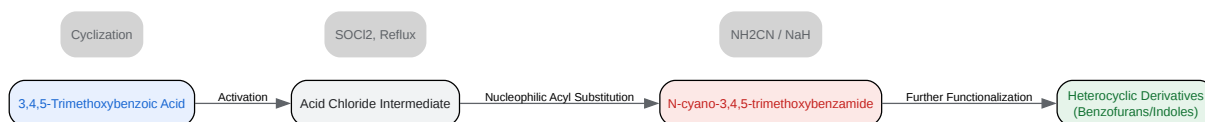
in cancer cell lines (e.g., HeLa, MCF-7).

Workflow:

- Seeding: Plate cells at 5,000 cells/well in 96-well plates. Incubate for 24h.
- Dosing: Treat with serial dilutions of the compound (0.01 - 100) for 48h.
- Detection: Add MTT reagent (0.5 mg/mL). Incubate 4h at 37°C. Dissolve formazan crystals in DMSO.
- Readout: Measure absorbance at 570 nm. Calculate % viability relative to DMSO control.

Synthesis & SAR Logic Visualization

Understanding the synthesis helps in designing derivatives. The N-cyano group is typically introduced via cyanamide coupling.



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Figure 2: Synthetic pathway and relationship to complex derivatives. The N-cyano compound often serves as a scaffold for more potent heterocyclic inhibitors [3].

References

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